

# Application Notes and Protocols for BMS CCR2 22 Stock Solution Preparation

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## Compound of Interest

Compound Name: *Bms ccr2 22*

Cat. No.: *B606224*

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This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **BMS CCR2 22**, a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). Adherence to these protocols is crucial for ensuring the stability, activity, and reproducibility of experimental results.

## Quantitative Data Summary

A summary of the key quantitative data for **BMS CCR2 22** is presented in the table below for quick reference.

Parameter	Value	Reference
Molecular Weight	593.66 g/mol	[1][2]
Molecular Formula	C <sub>28</sub> H <sub>34</sub> F <sub>3</sub> N <sub>5</sub> O <sub>4</sub> S	
CAS Number	445479-97-0	
Purity	≥98%	
Appearance	Solid	
IC <sub>50</sub> (Binding)	5.1 nM	
IC <sub>50</sub> (Calcium Flux)	18 nM	
IC <sub>50</sub> (Chemotaxis)	1 nM	
Solubility in DMSO	Up to 100 mM (59.37 mg/mL)	
Solubility in Ethanol	Up to 10 mM (5.94 mg/mL)	
Storage (Solid)	+4°C or -20°C	
Storage (Stock Solution)	-20°C (1 month) or -80°C (6 months)	

## Experimental Protocols

### Preparation of a 10 mM BMS CCR2 22 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **BMS CCR2 22** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **BMS CCR2 22** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes

- Calibrated precision balance
- Calibrated micropipettes and sterile tips

#### Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **BMS CCR2 22** to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- Weighing the Compound: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **BMS CCR2 22** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.94 mg of the compound.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - Example:  $10 \text{ mM} \times 0.001 \text{ L} \times 593.66 \text{ g/mol} = 5.9366 \text{ mg}$
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **BMS CCR2 22** powder. To prepare a 10 mM solution with 5.94 mg of the compound, add 1 mL of DMSO.
- Dissolution: Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

## Preparation of Working Solutions for In Vitro and In Vivo Studies

### For In Vitro Cell-Based Assays:

Working solutions for cell-based assays should be prepared fresh for each experiment by diluting the high-concentration DMSO stock solution with the appropriate cell culture medium.

Important Consideration: The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically <0.1%) to avoid solvent-induced cytotoxicity.

### Example Dilution:

- Determine the final desired concentration of **BMS CCR2 22** in your experiment (e.g., 100 nM).
- Calculate the required volume of the 10 mM stock solution. For 1 mL of final working solution:
  - $(10 \text{ mM}) \times V_1 = (100 \text{ nM}) \times (1 \text{ mL})$
  - $V_1 = 0.01 \text{ }\mu\text{L}$
- To achieve this dilution accurately, a serial dilution approach is recommended. For instance, first, dilute the 10 mM stock 1:100 in cell culture medium to create an intermediate stock of 100  $\mu\text{M}$ . Then, dilute this intermediate stock 1:1000 in the final volume of cell culture medium to achieve 100 nM.

### In Vivo Dosing Solutions:

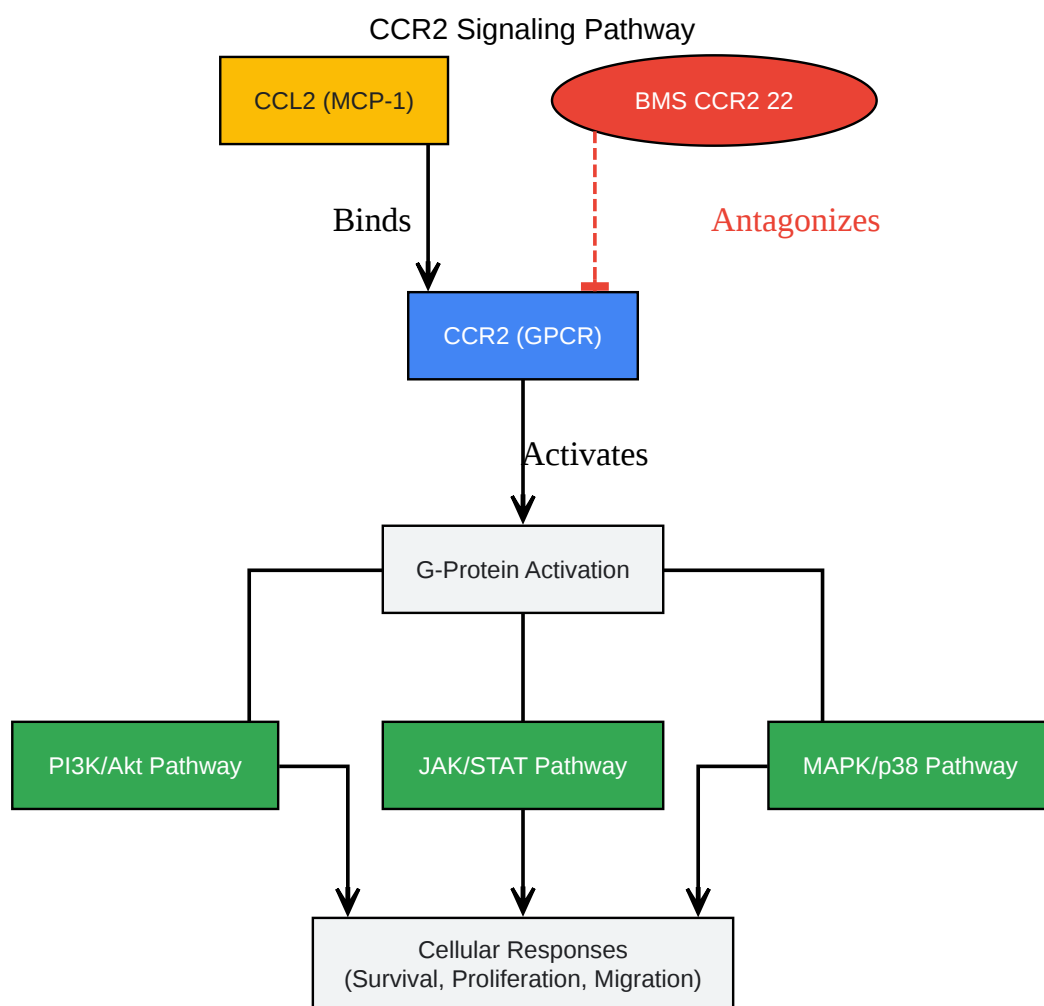
For animal studies, working solutions should be prepared fresh on the day of dosing. The vehicle for dilution will depend on the route of administration and experimental design.

### Example Protocol for Oral Gavage (using Corn Oil):

- Prepare a higher concentration stock solution in DMSO (e.g., 20.8 mg/mL).
- For a 1 mL final working solution, add 100  $\mu\text{L}$  of the 20.8 mg/mL DMSO stock solution to 900  $\mu\text{L}$  of corn oil.
- Mix thoroughly to ensure a uniform suspension.

# Signaling Pathway and Experimental Workflow Visualization

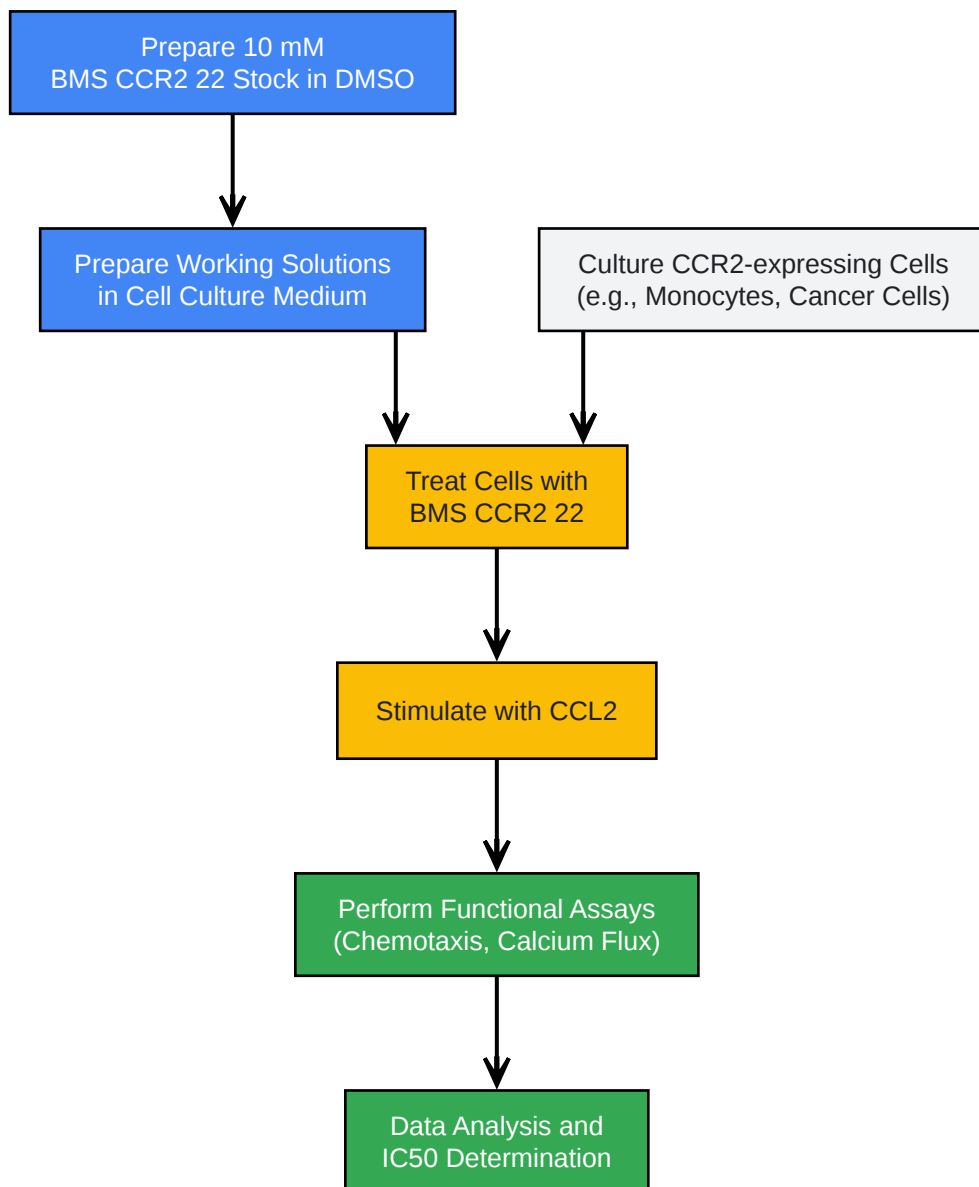
The following diagrams illustrate the CCR2 signaling pathway and a typical experimental workflow for evaluating the efficacy of **BMS CCR2 22**.



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Caption: CCR2 Signaling Cascade and Point of Inhibition by **BMS CCR2 22**.

## Experimental Workflow for BMS CCR2 22 Efficacy Testing



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Caption: Workflow for In Vitro Evaluation of **BMS CCR2 22**.

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## References

- 1. abmole.com [abmole.com]
- 2. BMS CCR2 22 | Chemokine CC Receptors | Tocris Bioscience [tocris.com]
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